

Essential Safety and Operational Guide for 1-Iodo-2-methylpropane

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Compound of Interest

Compound Name: **1-Iodo-2-methylpropane**

Cat. No.: **B147064**

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Iodo-2-methylpropane** (also known as isobutyl iodide). Adherence to these protocols is essential for ensuring laboratory safety and operational integrity.

Chemical Identifier:

- CAS Number: 513-38-2[\[1\]](#)
- Molecular Formula: C4H9I[\[2\]](#)
- Synonyms: Isobutyl iodide[\[1\]](#)

Hazard Identification and Personal Protective Equipment (PPE)

1-Iodo-2-methylpropane is a hazardous chemical that requires stringent safety measures. It is classified as a highly flammable liquid and vapor, causes skin and serious eye irritation, is harmful if inhaled, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Signal Word: Danger[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Personal Protective Equipment (PPE) is mandatory for handling this substance.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles/Face Shield	Must conform to OSHA's 29 CFR 1910.133 or European Standard EN166. ^[5] Should provide protection from splashes.
Skin Protection	Gloves	Chemical-resistant gloves (e.g., nitrile or neoprene) are required. Inspect gloves for integrity before each use.
Protective Clothing		A flame-resistant and chemical-resistant lab coat or coveralls must be worn to prevent skin contact. ^[2]
Respiratory Protection	Fume Hood/Respirator	All handling of 1-Iodo-2-methylpropane must be conducted in a certified chemical fume hood. ^[1] If a fume hood is not available, a NIOSH-approved respirator with an appropriate organic vapor cartridge is necessary. ^[6]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Iodo-2-methylpropane** is provided below for quick reference.

Property	Value
Appearance	Colorless to brown clear liquid
Molecular Weight	184.02 g/mol [2]
Boiling Point	120-121 °C (248-249.8 °F) [2]
Flash Point	12 °C (53.6 °F) [2]
Density	1.599 g/mL at 25 °C
Solubility	Insoluble in water. Miscible with alcohol and diethyl ether.
Vapor Pressure	20 mmHg at 20 °C
Vapor Density	6 (vs air)

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Always work in a well-ventilated area, specifically within a certified chemical fume hood.[\[1\]](#)
- Ensure that safety showers and eyewash stations are readily accessible and in good working order.[\[7\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)[\[2\]](#)

Handling Procedures:

- Before starting any work, ensure all required PPE is correctly worn.
- Ground and bond containers when transferring the material to prevent static discharge.[\[1\]](#)[\[5\]](#)
- Use non-sparking tools.[\[4\]](#)[\[8\]](#)
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)
- Do not breathe vapors or mist.[\[2\]](#)

- Keep away from heat, sparks, open flames, and other ignition sources.[1][3] No smoking in the handling area.[1][3]
- Keep the container tightly closed when not in use.[1][5]

Storage Procedures:

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.[5][9]
- Keep the container tightly closed.[1][5]
- Protect from direct sunlight.[1]
- Store in a designated flammables area.[1][2]

Disposal Plan

Waste Collection:

- All waste containing **1-Iodo-2-methylpropane**, including contaminated PPE and cleaning materials, must be treated as hazardous waste.
- Collect waste in a dedicated, properly labeled, and sealed container.

Disposal Method:

- Dispose of hazardous waste through a licensed waste disposal company.
- Do not dispose of **1-Iodo-2-methylpropane** down the drain or in general waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.[2]

Emergency Procedures

Spill Response:

- Evacuate the area immediately.

- Remove all sources of ignition.[\[1\]](#)
- Ventilate the area.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material (e.g., sand, silica gel, or universal binder).
[\[1\]](#)
- Collect the absorbed material into a suitable container for hazardous waste disposal.[\[1\]](#)

First Aid Measures:

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[4\]](#)
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[\[2\]](#) Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[2\]](#)
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Workflow for Safe Handling and Disposal of 1-Iodo-2-methylpropane

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Caption: Workflow for the safe handling and disposal of **1-Iodo-2-methylpropane**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 1-iodo-2-methylpropane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b147064#personal-protective-equipment-for-handling-1-iodo-2-methylpropane>]

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